

Isopropyl Nicotinate: A Technical Review of its Properties, Synthesis, and Biological Activities

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Compound of Interest

Compound Name: *Isopropyl nicotinate*

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Abstract

Isopropyl nicotinate, the isopropyl ester of nicotinic acid, is a compound with significant vasodilatory properties that has garnered interest in pharmaceutical and cosmetic formulations. This technical guide provides a comprehensive review of the current literature on **isopropyl nicotinate**, covering its chemical and physical properties, synthesis, and biological activities. Detailed experimental protocols for its synthesis and key biological assays are presented. Furthermore, this document illustrates the primary signaling pathway and synthetic workflow using Graphviz diagrams to facilitate a deeper understanding for researchers and professionals in drug development.

Chemical and Physical Properties

Isopropyl nicotinate (CAS 553-60-6) is a derivative of nicotinic acid (vitamin B3).^[1] It is also known by synonyms such as nicotinic acid isopropyl ester and 3-pyridinecarboxylic acid 1-methylethyl ester.^{[1][2]} Its core chemical and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO ₂	[1][3][4]
Molecular Weight	165.19 g/mol	[1][3][4]
Boiling Point	224-226 °C at 760 mmHg	[5]
131 °C at 27 Torr	[1]	
Specific Gravity	1.061 - 1.067 @ 25.00 °C	[5]
Refractive Index	1.498 - 1.504 @ 20.00 °C	[5]
Flash Point	101.11 °C (214.00 °F)	[5]
logP (o/w)	1.653 (estimated)	[5]
Water Solubility	Slightly soluble (3084 mg/L @ 25 °C, est.)	[5]
Solubility	Soluble in alcohol.[5] Soluble in methanol (122.19 g/L), ethanol (79.94 g/L), and n-propanol (80.98 g/L) at 20°C. [4]	
Appearance	Light, colorless, oily liquid.	[6]
Odor Profile	Fruity, Floral, Herbal.[4]	

Synthesis of Isopropyl Nicotinate

The primary method for synthesizing **isopropyl nicotinate** is through the esterification of nicotinic acid with isopropanol.[1] This reaction is typically catalyzed by a strong acid.

Experimental Protocol: Acid-Catalyzed Esterification

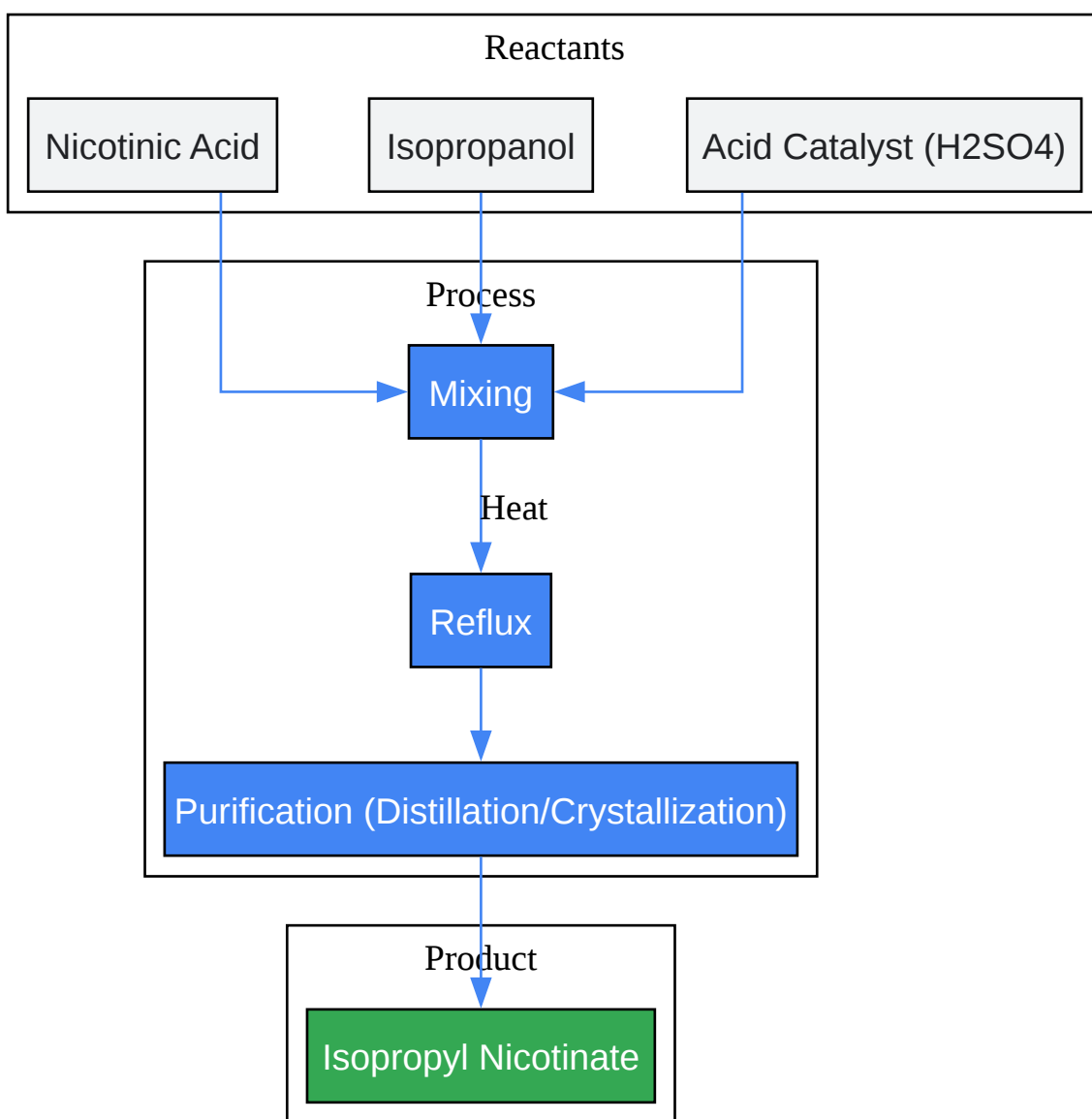
Materials:

- Nicotinic Acid
- Isopropanol (in excess)

- Strong acid catalyst (e.g., Sulfuric acid or Hydrochloric acid)
- Reflux apparatus
- Distillation or crystallization equipment for purification

Procedure:

- A mixture of nicotinic acid and an excess of isopropanol is prepared in a round-bottom flask.
[1]
- A catalytic amount of a strong acid, such as sulfuric acid, is carefully added to the mixture.[1]
- The reaction mixture is heated under reflux to drive the esterification reaction towards completion.[1]
- Upon completion of the reaction, the excess isopropanol is removed, typically by distillation.
- The crude **isopropyl nicotinate** is then purified. This can be achieved through distillation or crystallization to obtain the final product with high purity.[1]



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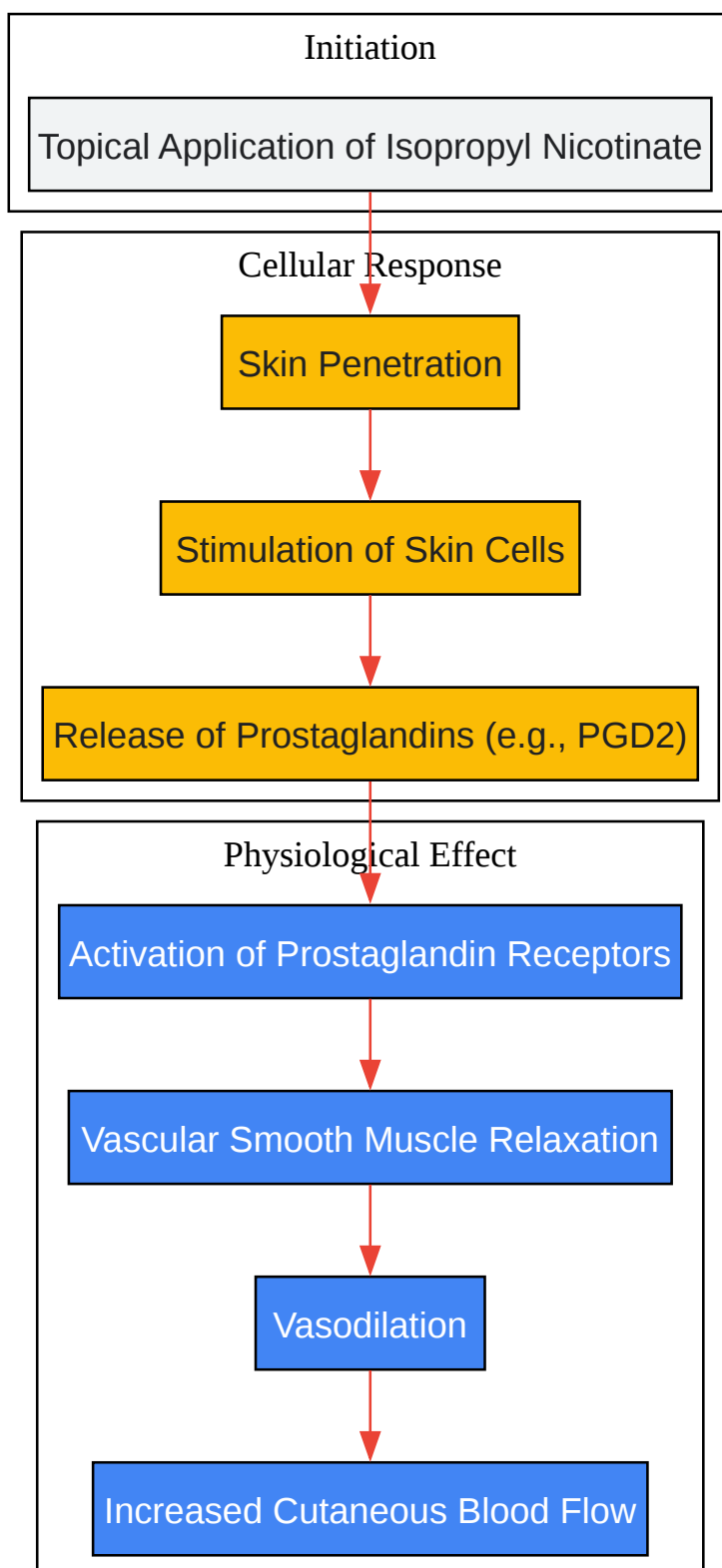
Synthesis workflow for **Isopropyl Nicotinate** via esterification.

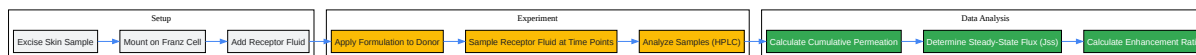
Biological Activity and Mechanism of Action

The primary biological effect of **isopropyl nicotinate** is its vasodilatory action, which leads to a temporary increase in cutaneous blood flow.^[1] This property makes it a compound of interest for applications aimed at improving microcirculation and for use as a skin conditioning agent.^[1]
^[7]

Mechanism of Vasodilation

When applied topically, **isopropyl nicotinate** penetrates the skin and is believed to induce vasodilation primarily through the release of prostaglandins.^[1] Prostaglandins are local signaling molecules that cause the relaxation of vascular smooth muscle, resulting in increased blood flow to the area of application.^[1] This mechanism is similar to that of other nicotinic acid esters, such as methyl nicotinate, where the inhibition of prostaglandin synthesis has been shown to suppress the vasodilatory response.^[8]





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